

# Essential Safety and Logistical Information for Handling Lixivaptan

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## Compound of Interest

Compound Name: Lixivaptan

Cat. No.: B1674903

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Disclaimer: This document provides guidance on the safe handling of **Lixivaptan** based on publicly available information. It is not a substitute for a manufacturer's Safety Data Sheet (SDS). Always consult the official SDS for complete safety information before handling any chemical.

**Lixivaptan** is an investigational drug that has been in clinical trials.<sup>[1]</sup> While a specific, comprehensive Safety Data Sheet (SDS) is not readily available in the public domain, existing data from clinical trials and chemical databases provide crucial information for establishing safe handling protocols in a research setting.

## Summary of Key Safety Information

**Lixivaptan** is classified as harmful if swallowed and is an irritant.<sup>[2]</sup> It is a white to beige powder.<sup>[3]</sup> Care must be taken to avoid inhalation of the powder and to prevent skin and eye contact. Clinical studies have also indicated a potential risk for drug-induced liver injury (DILI).<sup>[1][4]</sup>

## Quantitative Data

Property	Value	Source
Molecular Formula	C <sub>27</sub> H <sub>21</sub> ClFN <sub>3</sub> O <sub>2</sub>	
Molecular Weight	473.93 g/mol	
Physical Form	Powder	
Color	White to beige	
Solubility	DMSO: 20 mg/mL	
GHS Hazard Class	Acute Toxicity 4 (Oral)	
Hazard Statement	H302: Harmful if swallowed	

## Personal Protective Equipment (PPE)

Due to its hazardous nature as a powder and potential for toxicity, a comprehensive approach to personal protective equipment is essential. The following PPE is recommended for handling **Lixivaptan**, based on general guidelines for handling hazardous drugs.

- **Gloves:** Two pairs of chemotherapy-rated gloves (ASTM D6978) should be worn. The outer glove should be removed and disposed of immediately after handling the compound.
- **Gown:** A disposable, impermeable gown that closes in the back should be worn to protect from potential splashes or contamination of personal clothing.
- **Eye and Face Protection:** Safety glasses with side shields are the minimum requirement. A full-face shield should be worn when there is a risk of generating airborne particles or splashes.
- **Respiratory Protection:** When handling the powder outside of a containment device (e.g., a chemical fume hood or biological safety cabinet), a NIOSH-certified N95 or higher-rated respirator is strongly recommended to prevent inhalation.
- **Shoe Covers:** Disposable shoe covers should be worn in areas where **Lixivaptan** is handled to prevent the spread of contamination.

## Operational and Disposal Plans

A clear, step-by-step plan is critical for minimizing exposure and ensuring safety.

### Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Don a single pair of chemotherapy gloves before handling the external packaging.
- Transport the container to a designated storage area for hazardous compounds.
- Store **Lixivaptan** in a well-ventilated, secure area, away from incompatible materials. It should be stored at room temperature.

### Handling and Weighing (in a laboratory setting):

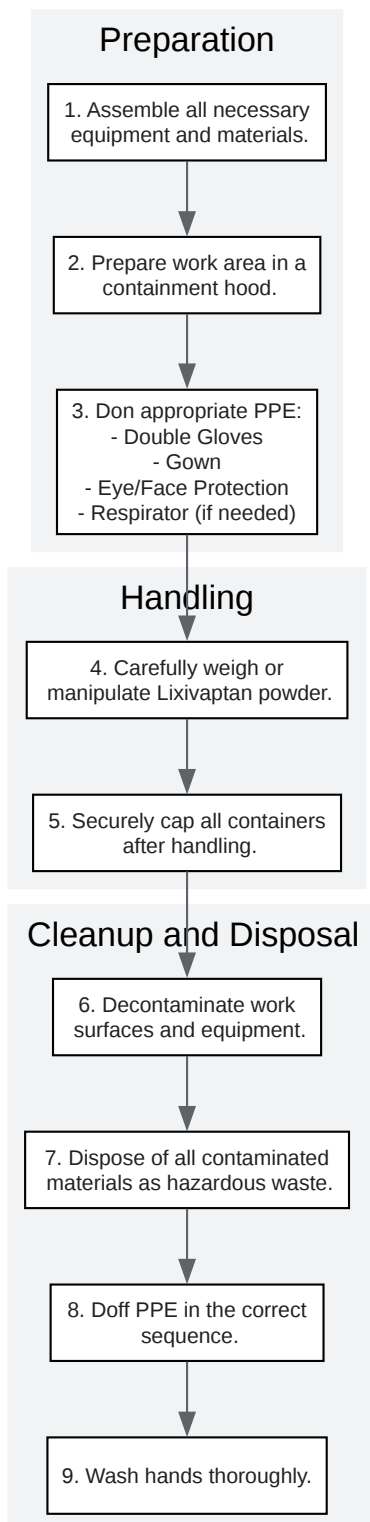
- All handling of **Lixivaptan** powder must be conducted within a certified chemical fume hood or a biological safety cabinet to contain any airborne particles.
- Before starting, assemble all necessary equipment (spatulas, weigh boats, containers, etc.) and prepare the work area by lining it with absorbent, disposable bench paper.
- Don the full required PPE as described above (double gloves, gown, eye/face protection, and respirator if not in a containment hood).
- Carefully weigh the desired amount of **Lixivaptan**, minimizing the creation of dust.
- After weighing, securely cap the stock container and the container with the weighed compound.
- Decontaminate all surfaces and equipment with an appropriate cleaning agent.
- Carefully doff PPE, starting with the outer gloves, and dispose of it as hazardous waste.
- Wash hands thoroughly with soap and water after completing the work.

### Disposal Plan:

- All disposable materials contaminated with **Lixivaptan**, including gloves, gowns, shoe covers, bench paper, and weighing utensils, must be disposed of as hazardous chemical waste.
- Place all contaminated items in a clearly labeled, sealed hazardous waste container.
- Unused or expired **Lixivaptan** must also be disposed of as hazardous chemical waste.
- Follow all local, state, and federal regulations for the disposal of hazardous waste.

## Experimental Workflow for Safe Handling

## Safe Handling Workflow for Lixivaptan



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Caption: A logical workflow for the safe handling of **Lixivaptan** in a laboratory setting.

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## References

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- 2. Lixivaptan | C<sub>27</sub>H<sub>21</sub>ClFN<sub>3</sub>O<sub>2</sub> | CID 172997 - PubChem [pubchem.ncbi.nlm.nih.gov]
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